High-Resolution GC-MS Profiling of 2-(5-Methylfuran-2-yl)ethanol

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Compound of Interest

Compound Name:	*2-(5-Methylfuran-2-yl)ethanol*
CAS No.:	*35942-94-0*
Cat. No.:	*B2682981*

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Application Note & Technical Protocol

Part 1: Executive Summary & Compound Intelligence

The Analyte: Distinction and Relevance

2-(5-Methylfuran-2-yl)ethanol (CAS: 35942-94-0) is a specific structural isomer often confused with its lower homolog, 5-methylfurfuryl alcohol. While the latter is a common primary metabolite in Maillard reactions, the ethyl-linked analog represents a more lipophilic, thermally stable variant often found in aged spirits, soy sauce fermentation matrices, and as a specialized intermediate in biofuel synthesis.

Critical Distinction:

- Target Analyte: **2-(5-Methylfuran-2-yl)ethanol** ($C_7H_{10}O_2$) – Ethyl side chain.
- Common Interferent: 5-Methylfurfuryl alcohol ($C_6H_8O_2$) – Methyl side chain.

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Chemical Profile Table

Parameter	Specification	Notes
IUPAC Name	2-(5-methylfuran-2-yl)ethanol	
CAS Number	35942-94-0	Distinct from 3857-25-8 (Methylfurfuryl alcohol)
Molecular Formula	$C_7H_{10}O_2$	
Molecular Weight	126.15 g/mol	
Boiling Point	~85-88°C at 1 mmHg	Est. 195-200°C at atm pressure
LogP	~1.2	Moderately lipophilic; amenable to SPME
Key Functionality	Primary Alcohol (-OH)	Prone to peak tailing; derivatization recommended for trace analysis

Part 2: Method Development Strategy

Column Selection Logic

The hydroxyl group on the ethyl chain creates hydrogen bonding interactions with silanol groups in standard non-polar columns (e.g., 5%-phenyl), leading to peak tailing.

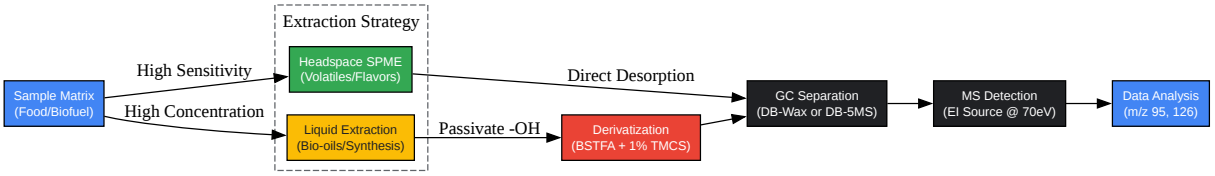
- Scenario A (Flavor Profiling): Use a WAX (Polyethylene Glycol) column. The polar stationary phase matches the analyte's polarity, resulting in sharp, symmetrical peaks without derivatization.
- Scenario B (Trace/Impurity Analysis): Use a 5%-Phenyl Methyl Polysiloxane (e.g., DB-5MS) column with silylation. This offers superior thermal stability and separation from non-polar matrix interferences (e.g., hydrocarbons in biofuels).

Sample Preparation Workflows

We define two distinct protocols based on the matrix complexity.

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Workflow Visualization



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Figure 1: Decision tree for sample preparation based on matrix type and sensitivity requirements.

Part 3: Experimental Protocols

Protocol A: Headspace-SPME (Flavor & Food Matrices)

Best for: Soy sauce, coffee, aged spirits, and aqueous matrices.

1. Sample Preparation:

- Weigh 5.0 g of sample into a 20 mL headspace vial.
- Add 2.0 g NaCl (to induce "salting out," increasing volatile partitioning into headspace).
- Internal Standard: Add 10 µL of d3-Methylfurfuryl alcohol or 2-Octanol (50 ppm in methanol).
- Seal with a magnetic screw cap with PTFE/Silicone septum.

2. SPME Parameters:

- Fiber Selection: 50/30 µm DVB/CAR/PDMS (Divinylbenzene/Carboxen/Polydimethylsiloxane). Rationale: The triple-phase fiber covers the wide polarity range of furan derivatives.

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- Incubation: 40°C for 15 minutes (agitation at 250 rpm).
- Extraction: Expose fiber to headspace for 30 minutes at 40°C.

3. GC-MS Configuration (Direct Injection):

- Inlet: Splitless mode, 250°C. Desorption time: 3 mins.
- Column: DB-WAX UI (60 m × 0.25 mm × 0.25 µm).
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Oven Program:
  - Hold 40°C for 2 min.
  - Ramp 5°C/min to 230°C.
  - Hold 230°C for 10 min.

Protocol B: Derivatization with BSTFA (Synthesis & Impurity Profiling)

Best for: Quantitative analysis in organic synthesis or biofuel characterization where peak tailing must be eliminated.

1. Reaction Mechanism: The hydroxyl proton is replaced by a trimethylsilyl (TMS) group, reducing polarity and increasing volatility.

2. Step-by-Step Procedure:

- Extract: Dissolve 10 mg of sample (oil/solid) in 1 mL anhydrous Dichloromethane (DCM).
- Dry: Pass through a small bed of anhydrous

  to remove trace water (water hydrolyzes the reagent).
- Derivatize: Transfer 100 µL of extract to a GC vial insert. Add 50 µL BSTFA + 1% TMCS (N,O-Bis(trimethylsilyl)trifluoroacetamide).

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- Incubate: Cap and heat at 60°C for 30 minutes.
- Inject: 1 µL into GC-MS.

3. GC-MS Configuration (Derivatized):

- Column: DB-5MS UI (30 m × 0.25 mm × 0.25 µm).
- Inlet: Split 10:1, 280°C.
- Oven Program:
  - Hold 60°C for 1 min.
  - Ramp 15°C/min to 300°C.
  - Hold 300°C for 5 min.

Part 4: Data Analysis & Spectral Interpretation[4]

Mass Spectrum Deconvolution (EI @ 70eV)

The fragmentation pattern of **2-(5-Methylfuran-2-yl)ethanol** is driven by the stability of the furan ring and the facile cleavage of the hydroxyethyl side chain.

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m/z Ion	Identity	Mechanistic Origin
126		Molecular Ion. Usually distinct but lower intensity than the base peak.
95		Base Peak (100%). Loss of the hydroxymethyl radical ( ). This forms the highly stable 5-methylfurfuryl cation resonance structure.
108		Loss of water ( ). Characteristic of alcohols, forming a vinyl-furan species.
43		Acetyl fragment (common in methyl-substituted furans).
198		(If Derivatized) Molecular ion of the TMS ether derivative.

Identification Criteria (Self-Validating)

To confirm identity without a pure standard, the following criteria must be met:

- Retention Index (RI):
  - Polar (Wax): ~1650–1700
  - Non-Polar (DB-5): ~1080–1120 (Native); ~1250 (TMS Derivative).
- Ion Ratio: The ratio of m/z 95 to m/z 126 should be consistent (approx 5:1 to 10:1 depending on source tuning).
- Isotopic Pattern: Check m/z 127 (C-13 isotope) is ~7-8% of m/z 126.

Part 5: References

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